

# crystal structure of Tetramethylammonium fluoride tetrahydrate

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## Compound of Interest

Compound Name: *Tetramethylammonium fluoride tetrahydrate*

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## An In-depth Technical Guide to the Crystal Structure of **Tetramethylammonium Fluoride Tetrahydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of **tetramethylammonium fluoride tetrahydrate**,  $((\text{CH}_3)_4\text{NF} \cdot 4\text{H}_2\text{O})$ . The information presented is compiled from crystallographic studies and is intended to be a valuable resource for researchers in fields such as materials science, chemistry, and drug development where an understanding of fluoride ion coordination and hydrogen bonding is crucial.

## Crystal Structure and Properties

**Tetramethylammonium fluoride tetrahydrate** crystallizes in a tetragonal system with the space group  $I4_1/a$ .<sup>[1][2][3][4]</sup> The crystal structure is characterized by a well-defined hydrogen-bonded framework composed of fluoride ions and water molecules. The tetramethylammonium cations occupy voids within this framework.<sup>[1][2][4]</sup>

## Crystallographic Data

The unit cell parameters for **tetramethylammonium fluoride tetrahydrate** have been determined at two different temperatures, as detailed in the table below.

Parameter	Value at 22°C	Value at -26°C
Crystal System	Tetragonal	Tetragonal
Space Group	I4 <sub>1</sub> /a	I4 <sub>1</sub> /a
a (Å)	10.904(7)	10.853(5)
c (Å)	8.102(5)	8.065(3)
Z	4	4
Calculated Density (ρ <sub>c</sub> )	1.138 g/cm <sup>3</sup>	Not Reported
Observed Density (ρ <sub>o</sub> )	1.126 g/cm <sup>3</sup>	Not Reported

Table 1: Crystallographic data for **tetramethylammonium fluoride tetrahydrate**.[\[1\]](#)

## Molecular Arrangement and Hydrogen Bonding

The fundamental building block of the structure is a network of fluoride ions and water molecules linked by hydrogen bonds.[\[1\]](#)[\[2\]](#)[\[4\]](#) Each fluoride ion is coordinated to four water molecules, and each water molecule is coordinated to three other atoms (two oxygen and one fluorine) in a nearly trigonal planar arrangement.[\[1\]](#) The tetramethylammonium cations are situated within the cavities of this anionic water framework.[\[1\]](#)[\[2\]](#)[\[4\]](#)

The hydrogen bonding interactions are a key feature of this crystal structure. The O-H...O and O-H...F bond distances are provided in the table below.

Bond	Distance (Å)
O-(H)...O	2.732
O-(H)...F	2.630

Table 2: Hydrogen bond distances in **tetramethylammonium fluoride tetrahydrate**.[\[1\]](#)

The F<sup>-</sup>...H-OH distance is 2.63 Å, with a contact distance for H—F of 1.74 Å.[\[5\]](#) The N<sup>+</sup>...F<sup>-</sup> distance is 4.03 Å, indicating that the tetramethylammonium cations do not have direct contact with the fluoride anions.[\[5\]](#)

## Experimental Protocols

### Crystal Growth

Crystals of **tetramethylammonium fluoride tetrahydrate** suitable for X-ray diffraction were obtained through crystallization from an aqueous solution at approximately 3°C.[1] In a more general approach, the tetrahydrate can be prepared by reacting a dried monohydrate of tetramethylammonium fluoride with three equivalents of water, followed by crystallization.[5]

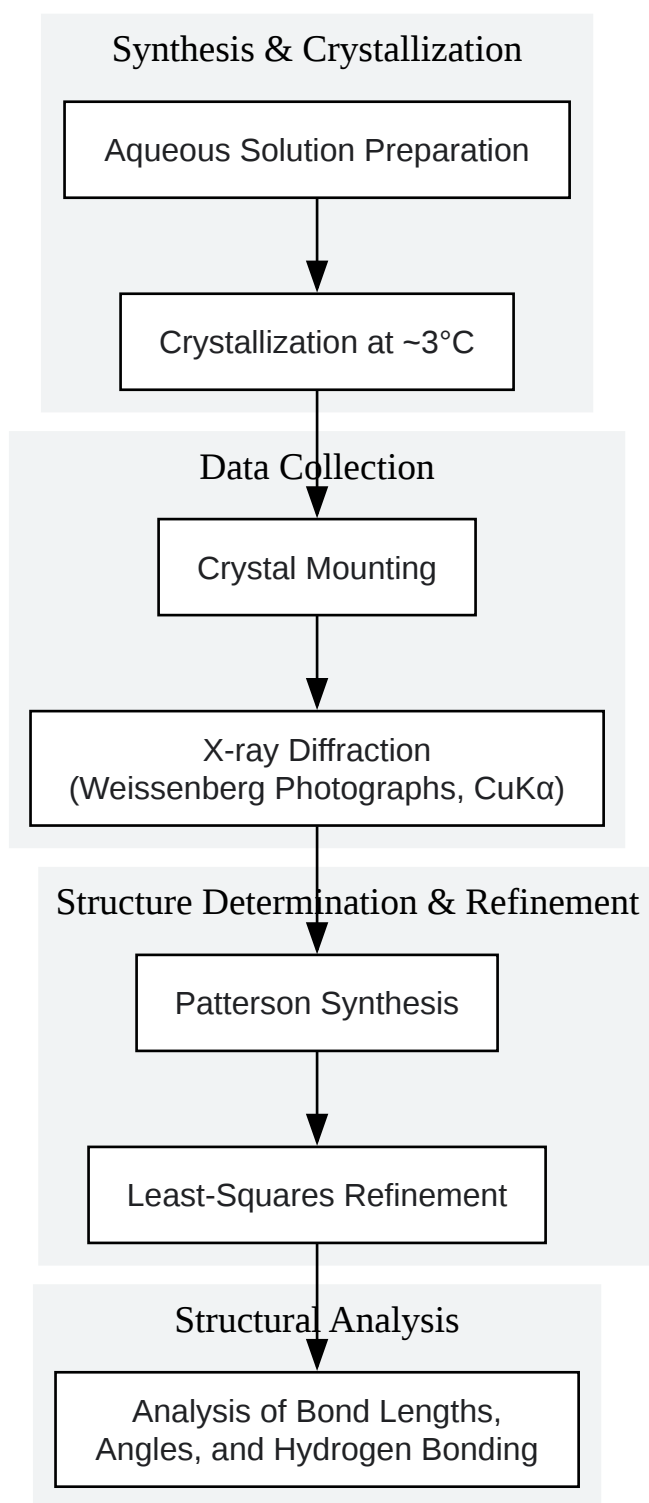
### X-ray Diffraction Analysis

The determination of the crystal structure was accomplished using single-crystal X-ray diffraction.[1] The unit cell dimensions were measured using Weissenberg photographs with CuK $\alpha$  radiation.[1] The structure was solved using the Patterson synthesis method and subsequently refined by least-squares analysis.[1][2][4]

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for the determination of the crystal structure of **tetramethylammonium fluoride tetrahydrate**.

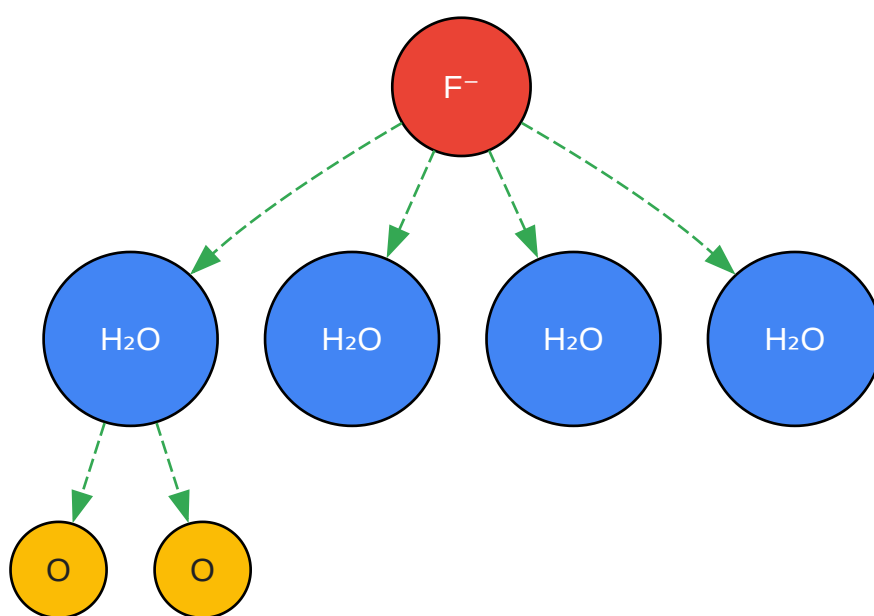


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Caption: Experimental workflow for crystal structure determination.

## Hydrogen Bonding Network

The diagram below provides a simplified representation of the hydrogen bonding network within the crystal structure, highlighting the coordination of the fluoride ion and a water molecule.



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Caption: Simplified hydrogen bonding around  $F^-$  and a water molecule.

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## References

- 1. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
- 2. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
- 3. Tetramethylammonium fluoride tetrahydrate | 373-68-2 | Benchchem [[benchchem.com](https://benchchem.com)]
- 4. Crystal Structure of Tetramethylammonium Fluoride Tetrahydrate | CiNii Research [[cir.nii.ac.jp](https://cir.nii.ac.jp)]

- 5. mdpi.com [mdpi.com]
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